

A Comprehensive Technical Guide to 2-Methoxy-5-(trifluoromethoxy)benzyl Alcohol

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Compound of Interest

Compound Name:	2-Methoxy-5-(trifluoromethoxy)benzyl alcohol
Cat. No.:	B1309735

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Methoxy-5-(trifluoromethoxy)benzyl alcohol**, a fluorinated aromatic compound of significant interest in the fields of medicinal chemistry and materials science. This document details its chemical identity, physicochemical properties, a plausible synthetic route, and its potential applications, particularly in the realm of drug development.

Chemical Identity and Properties

2-Methoxy-5-(trifluoromethoxy)benzyl alcohol is a substituted aromatic alcohol. The presence of both a methoxy and a trifluoromethoxy group on the benzene ring imparts unique electronic and lipophilic characteristics, making it a valuable building block in organic synthesis.

CAS Number: 562840-50-0[1]

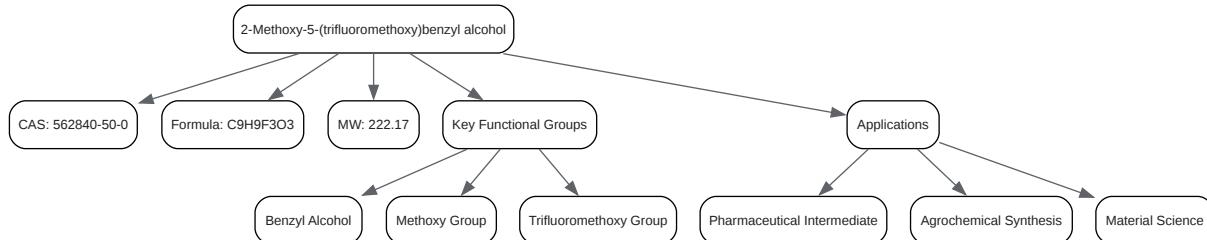
Synonyms: [2-methoxy-5-(trifluoromethoxy)phenyl]methanol

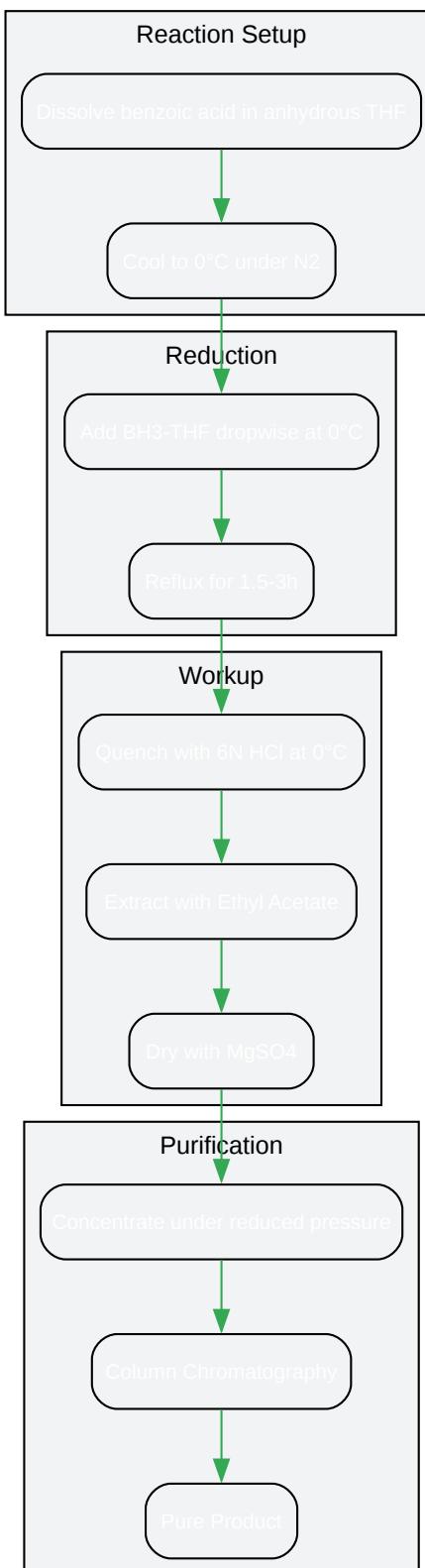
Physicochemical Data Summary

Precise experimental data for **2-Methoxy-5-(trifluoromethoxy)benzyl alcohol** is not readily available in public literature. However, data for structurally similar compounds provides a reasonable estimation of its properties.

Property	2-Methoxy-5-(trifluoromethoxy)benzyl alcohol (Predicted/Inferred)	2-(Trifluoromethoxy)benzyl alcohol (CAS: 175278-07-6) [2]	2-(Trifluoromethyl)benzyl alcohol (CAS: 346-06-5)[3]
Molecular Formula	C9H9F3O3	C8H7F3O2	C8H7F3O
Molecular Weight	222.17 g/mol [1]	192.14 g/mol	176.14 g/mol
Appearance	Solid or liquid	White to almost white clear liquid	Colorless liquid
Boiling Point	No data available	98 °C / 12 mmHg	90 °C / 20 mmHg
Density	No data available	1.33 g/mL	1.326 g/mL at 25 °C
Refractive Index	No data available	n20/D 1.45	n20/D 1.468
Purity	≥95%[1]	≥96% (GC)	97%
Storage	Sealed in dry, room temperature	Store at Room Temperature	No data available

Structural Attributes of 2-Methoxy-5-(trifluoromethoxy)benzyl alcohol





2-Methoxy-5-(trifluoromethoxy)benzyl alcohol

Bromination

Reagent:
Phosphorus tribromide (PBr₃)
or
Carbon tetrabromide (CBr₄) / Triphenylphosphine (PPh₃)

Further Elaboration:
Nucleophilic Substitution Reactions

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References

- 1. cenmed.com [cenmed.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 346-06-5 CAS MSDS (2-(Trifluoromethyl)benzyl alcohol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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